Adsorption isotherms of Disperse Orange 30 on polyester

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An In-Depth Technical Guide to the Adsorption Isotherms of **Disperse Orange 30** on Polyester

Introduction

Disperse Orange 30 is a monoazo disperse dye widely utilized in the textile industry for dyeing hydrophobic fibers, particularly polyester. The efficiency and quality of the dyeing process are fundamentally governed by the adsorption of the dye molecules from the dyebath onto the fiber surface and subsequent diffusion into the polymer matrix. Understanding the adsorption equilibrium is crucial for optimizing dyeing parameters, predicting dye uptake, and ensuring reproducible and high-quality coloration. Adsorption isotherms provide a mathematical description of this equilibrium relationship between the concentration of the dye in the dyebath and the amount of dye adsorbed on the fiber at a constant temperature. This guide provides a detailed overview of the adsorption isotherms of **Disperse Orange 30** on polyester, including experimental protocols, quantitative data, and thermodynamic considerations.

Adsorption Isotherm Models

The adsorption behavior of **Disperse Orange 30** on polyester is typically analyzed using several established isotherm models. The dyeing of polyester with disperse dyes is often considered a process of solid solution formation, where the dye partitions itself between the dyebath and the fiber.[1]

- Nernst Isotherm: This is the simplest isotherm and is often the most applicable to the disperse dyeing of polyester. It assumes a linear relationship between the concentration of

the dye in the fiber and the concentration in the dyebath at equilibrium. The equation is given by:

- $C_f = K * C_s$

- where C_f is the concentration of the dye in the fiber at equilibrium (mg/g), C_s is the concentration of the dye in the dyebath at equilibrium (mg/L), and K is the partition coefficient.[1] Studies consistently show that the Nernst isotherm provides the best correlation for the adsorption of **Disperse Orange 30** on polyester.[1][2][3][4][5]

- Langmuir Isotherm: This model assumes that adsorption occurs at specific homogeneous sites on the adsorbent surface, forming a monolayer. It is generally more applicable to systems where chemisorption is dominant. The linearized form of the Langmuir equation is:

  - $C_s / C_f = (1 / (K_L * S_f)) + (C_s / S_f)$

  - where K_L is the Langmuir adsorption constant (L/mg) related to the energy of adsorption, and S_f is the maximum amount of dye that can be adsorbed per unit weight of fiber (mg/g).

- Freundlich Isotherm: This empirical model describes adsorption on heterogeneous surfaces and is not restricted to monolayer formation. The linearized form of the Freundlich equation is:

  - $\log(C_f) = \log(K_F) + (1/n) * \log(C_s)$

  - where K_F is the Freundlich constant related to the adsorption capacity, and 'n' is a constant related to the adsorption intensity.[1] In some cases, particularly in non-aqueous media like supercritical carbon dioxide, the Freundlich model has been found to fit the experimental data well.[6][7]

Experimental Protocols

The determination of adsorption isotherms for **Disperse Orange 30** on polyester involves a systematic experimental procedure to measure the equilibrium dye concentrations in both the fiber and the dyebath at various temperatures.

1. Materials and Apparatus

- Substrate: 100% polyester fabric. The fabric should be pre-treated (scoured) to remove any impurities. A typical scouring process involves washing with a 2 g/L non-ionic surfactant solution at 60-70°C for 30-80 minutes, followed by rinsing and drying.[1][3]

- Dye: C.I. **Disperse Orange 30** (commercial name, e.g., Dianix Classic Orange 30 SR), used without further purification.[2][3]

- Chemicals: Acetic acid to maintain the pH of the dyebath (typically around 4.5), a dispersing agent, and sodium carbonate for scouring.[1][3][8]

- Apparatus: A high-temperature dyeing machine (e.g., Flexi Dyer, Data colour Ahiba IR), a spectrophotometer for measuring dye concentration, a water bath, and standard laboratory glassware.[1][3][9]

2. Experimental Procedure

- Preparation of Stock Solution: A stock solution of **Disperse Orange 30** is prepared by dissolving a known amount of the dye in distilled water. A paste is often made with a dispersing agent before adding water.[8]

- Dyeing Process:

  - A series of dye baths are prepared with varying initial concentrations of the dye (e.g., 10, 50, 100, 150, 200 mg of dye in 100 mL of water).[3]

  - The pH of the dyebath is adjusted to 4.5 using acetic acid.[1][8]

  - A known weight of the scoured polyester fabric is introduced into each dye bath. A high material-to-liquor ratio, such as 1:10,000 or 100:1, is maintained to simulate an infinite liquor ratio.[1][3]

  - The dyeing machine is programmed to raise the temperature to the desired level (e.g., 90°C, 100°C, 110°C, or 130°C).[1][2]

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- The dyeing is carried out for a sufficient time to ensure equilibrium is reached. This is typically determined from kinetic studies and is often around 120 minutes or longer (up to 5 hours to be certain).[1][2]

- Measurement of Equilibrium Concentrations:

  - After dyeing, the fabric samples are removed, washed (e.g., with cold acetone), and dried. [1]

  - The concentration of the residual dye in the dyebath (C_s) is measured using a spectrophotometer at the dye's maximum absorbance wavelength (λ_max ≈ 450 nm).[10]

  - The amount of dye adsorbed by the fiber (C_f) is calculated by the difference between the initial and final dye concentrations in the dyebath.
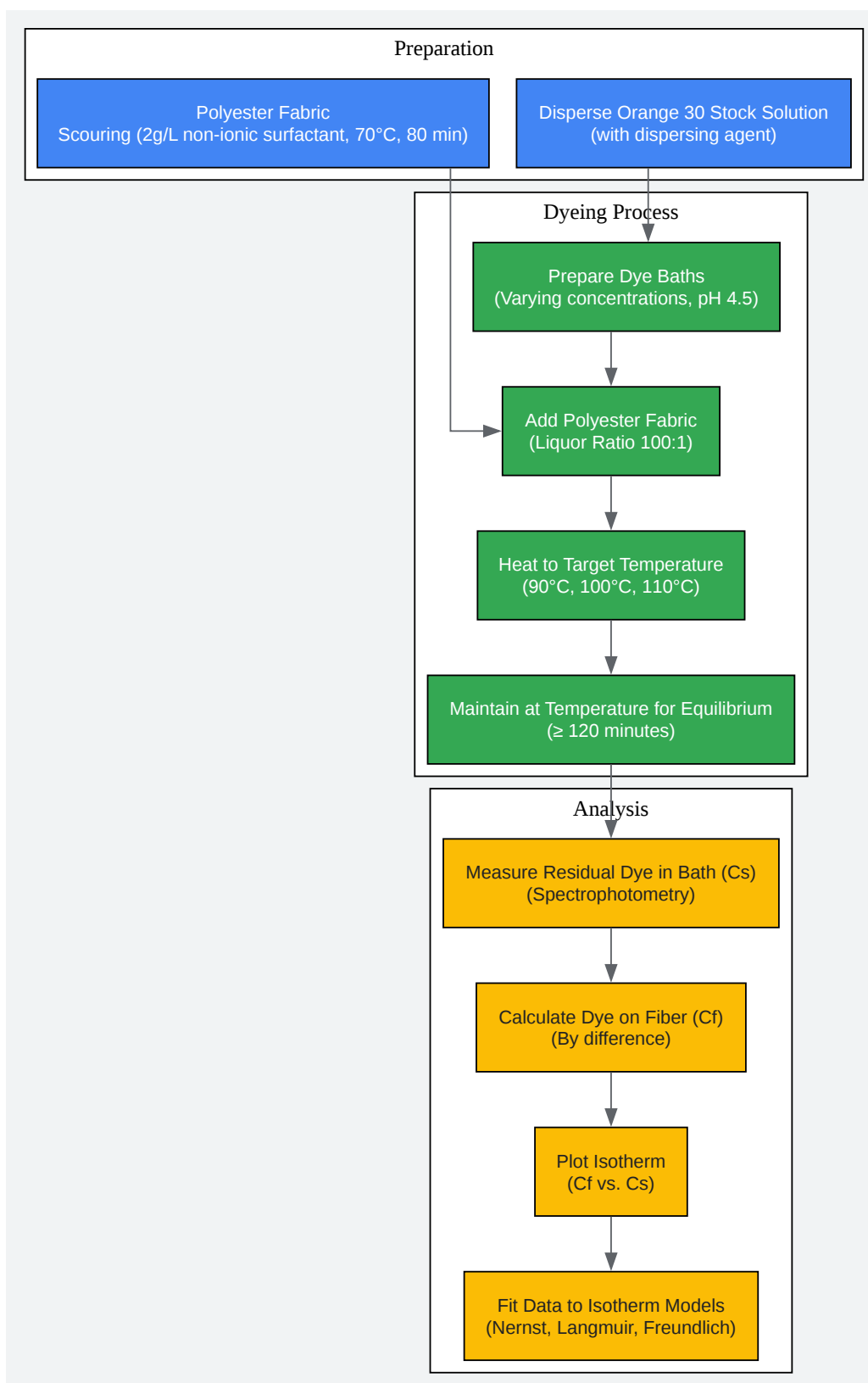
Data Presentation

The following tables summarize the quantitative data obtained from studies on the adsorption of **Disperse Orange 30** on polyester.

Table 1: Nernst Isotherm Partition Coefficients (K) and Thermodynamic Parameters at Different Temperatures

| Temperature (°C)	Partition Coefficient (K)	Standard Affinity (-Δμ°) (kJ/mol)	Standard Enthalpy (ΔH°) (kJ/mol)	Standard Entropy (ΔS°) (J/mol·K)	Reference
90	1.88	1.62	-19.4	-59.5	[2][3]
100	1.55	1.34	-19.4	-59.5	[2][3]
110	1.29	0.81	-19.4	-59.5	[1][2][3]
120	-	-	-	-	[1]
130	-	-	-	-	[1]

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Note: The negative values for enthalpy and entropy indicate that the adsorption process is exothermic and involves a decrease in the randomness at the solid-liquid interface.[2][3][4]

Mandatory Visualization

Preparation

Polyester Fabric
Scouring (2g/L non-ionic surfactant, 70°C, 80 min)

Disperse Orange 30 Stock Solution
(with dispersing agent)

Dyeing Process

Prepare Dye Baths
(Varying concentrations, pH 4.5)

↓

Add Polyester Fabric
(Liquor Ratio 100:1)

↓

Heat to Target Temperature
(90°C, 100°C, 110°C)

↓

Maintain at Temperature for Equilibrium
(≥ 120 minutes)

Analysis

Measure Residual Dye in Bath (C_s)
(Spectrophotometry)

↓

Calculate Dye on Fiber (C_f)
(By difference)

↓

Plot Isotherm
(C_f vs. C_s)

↓

Fit Data to Isotherm Models
(Nernst, Langmuir, Freundlich)

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Caption: Experimental workflow for determining the adsorption isotherm of **Disperse Orange 30** on polyester.
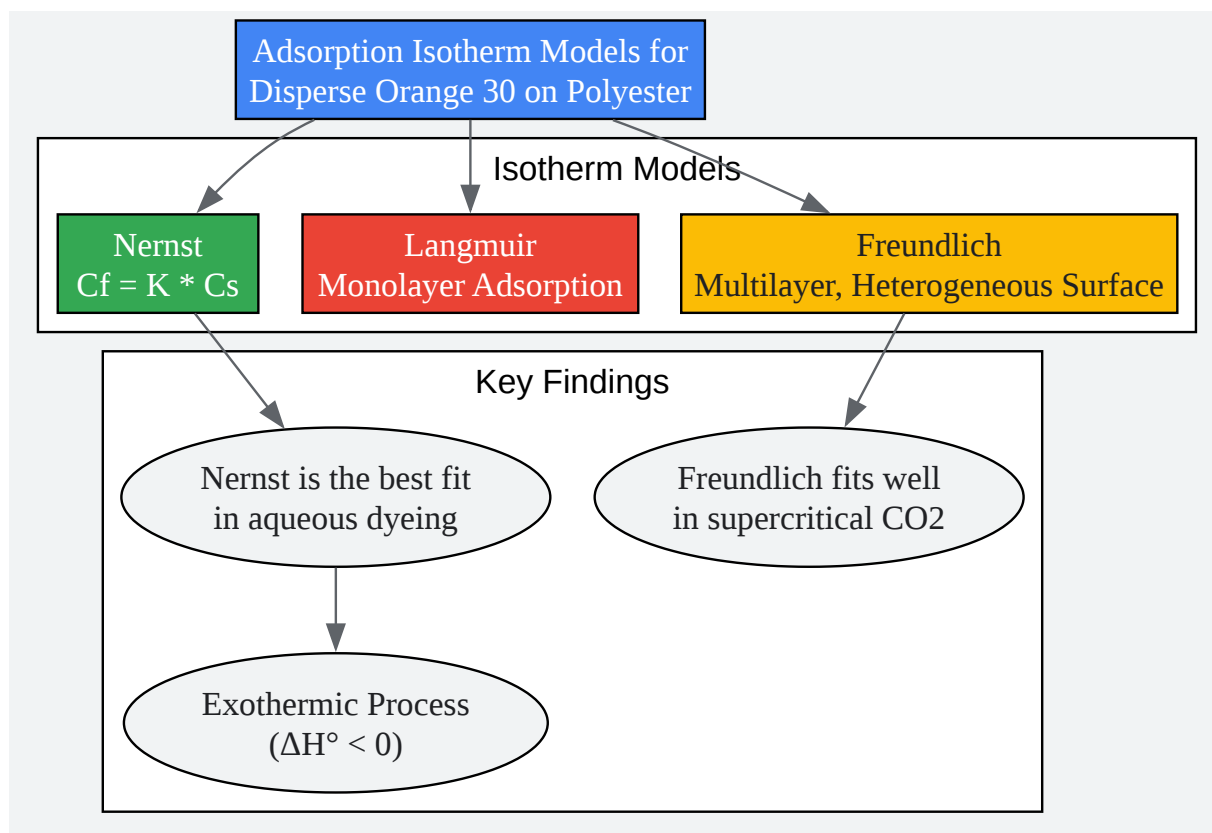
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Caption: Logical relationships of adsorption isotherm models for **Disperse Orange 30** on polyester.

Conclusion

The adsorption of **Disperse Orange 30** on polyester predominantly follows the Nernst isotherm model, indicating a partitioning mechanism where the dye distributes between the fiber and the dyebath.[1][2][5] The process is exothermic, meaning that lower dyeing temperatures favor a higher dye uptake at equilibrium, as evidenced by the decreasing partition coefficient with increasing temperature.[2][3] A thorough understanding of these adsorption characteristics, obtained through the detailed experimental protocols outlined, is essential for the scientific and industrial application of this dye system. The provided data and models serve as a foundational

guide for researchers and professionals in optimizing the dyeing of polyester with **Disperse Orange 30**.

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